

# Synthesis of Disodium p-Phenolsulfonate: A Technical Guide

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Compound of Interest		
Compound Name:	Disodium p-phenolsulfonate	
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This in-depth technical guide provides a comprehensive overview of the synthesis of **disodium p-phenolsulfonate**. The document outlines the chemical reactions, experimental protocols, and quantitative data pertinent to this process, tailored for professionals in research and development.

### Introduction

**Disodium p-phenolsulfonate** is the disodium salt of p-phenolsulfonic acid. The synthesis is a two-step process involving the sulfonation of phenol to produce p-phenolsulfonic acid, followed by neutralization with a sodium base to yield the final product. The initial sulfonation of phenol is a classic example of an electrophilic aromatic substitution reaction, where the regioselectivity is highly dependent on the reaction temperature.

## **Reaction Pathway**

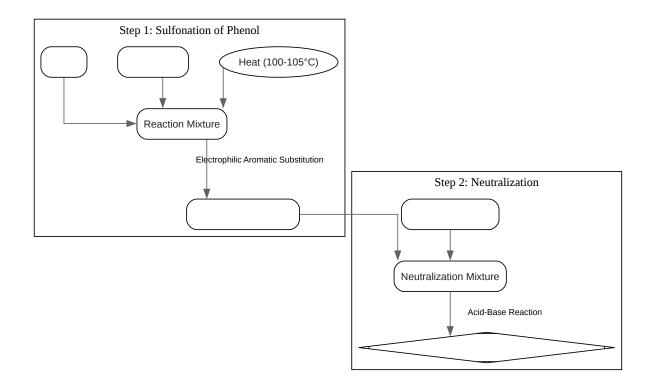
The synthesis proceeds via two main chemical transformations:

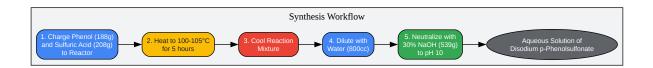
Sulfonation of Phenol: Phenol reacts with concentrated sulfuric acid. At higher temperatures
(approximately 100-105°C), the thermodynamically more stable para-isomer, pphenolsulfonic acid, is the major product.[1][2][3] At lower temperatures, the ortho-isomer is
favored.[1][3]



• Neutralization: The resulting p-phenolsulfonic acid is then neutralized with a sodium base, such as sodium hydroxide, to form **disodium p-phenolsulfonate**.

Below is a diagram illustrating the logical relationship of the synthesis process.





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### References

- 1. Sulfonation: Reaction, Mechanism, Uses & Examples Explained [vedantu.com]
- 2. Phenol on sulphonation at 100\$^{ o }{ C }\$ gives:(a) o-phenol sulphonic acid(b) p-phenol sulphonic acid(c) m-phenol sulphonic acid(d) o- and p-phenol sulphonic acid [vedantu.com]
- 3. quora.com [quora.com]
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